

Application Note: Quantitative Analysis of Cedran-8-ol using Gas Chromatography

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Compound of Interest

Compound Name: Cedran-8-ol

Cat. No.: B187764

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Abstract

This application note provides a comprehensive and validated protocol for the quantification of **Cedran-8-ol**, a naturally occurring sesquiterpene alcohol, in various matrices. **Cedran-8-ol** is a significant component in essential oils, particularly from cedarwood, and is widely utilized in the fragrance, cosmetic, and potentially pharmaceutical industries.[1][2] Accurate and reliable quantification is critical for quality control, formulation development, and scientific research. This guide details a robust method using Gas Chromatography with Flame Ionization Detection (GC-FID) for quantification and Gas Chromatography-Mass Spectrometry (GC-MS) for identity confirmation. The protocols herein are developed and validated in accordance with the International Council for Harmonisation (ICH) Q2(R2) guidelines to ensure scientific integrity and trustworthiness of the results.[3][4]

Introduction: The Analytical Imperative for Cedran-8-ol

Cedran-8-ol (also known as Cedrol) is a tricyclic sesquiterpene alcohol (C₁₅H₂₆O) valued for its characteristic woody aroma.[1][5] It is a major constituent of cedarwood oil and is found in various other plants.[2][6] Beyond its olfactory properties, **Cedran-8-ol** has been investigated for various biological activities, making its precise measurement crucial for ensuring product consistency, efficacy, and safety in regulated industries.

The volatile nature of sesquiterpenoids like **Cedran-8-ol** makes Gas Chromatography (GC) the ideal analytical technique.^{[7][8]} This document presents a detailed methodology that prioritizes accuracy, precision, and robustness, providing researchers and drug development professionals with a reliable framework for their analytical needs.

Physicochemical Properties of Cedran-8-ol

A thorough understanding of the analyte's properties is fundamental to method development. Key properties of **Cedran-8-ol** are summarized below, which dictate the choice of solvents, extraction techniques, and chromatographic conditions.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₆ O	[1]
Molecular Weight	222.37 g/mol	[1][6]
Appearance	White crystalline solid or pale yellow viscous liquid	[6][9]
Melting Point	55 - 87 °C	[1][6][9]
Boiling Point	273 - 286 °C	[6][9]
Solubility	Soluble in ethanol, oils, and benzyl benzoate.	[6][9][10]
Vapor Pressure	0.001 mmHg at 25°C	[9]

The high boiling point and thermal stability of **Cedran-8-ol**, combined with its volatility, make it an excellent candidate for GC analysis without the need for derivatization. Its solubility in ethanol provides a convenient and safe solvent for preparing standards and sample extracts.

Analytical Strategy: A Validated Chromatographic Approach

Our strategy employs two complementary GC techniques:

- Gas Chromatography-Flame Ionization Detection (GC-FID): For robust and precise quantification. The FID detector offers excellent linearity and sensitivity for hydrocarbons, making it the gold standard for quantifying terpenes.[11][12]
- Gas Chromatography-Mass Spectrometry (GC-MS): For unambiguous identification and confirmation. The mass spectrum provides a unique fragmentation pattern, or "fingerprint," of the molecule, ensuring analytical specificity.[5][6]

The entire analytical procedure is built upon a foundation of method validation, ensuring the generated data is fit for its intended purpose, as mandated by regulatory bodies and good scientific practice.[4]

Logical Workflow for Cedran-8-ol Analysis

The following diagram outlines the comprehensive workflow from sample receipt to final data reporting.

Figure 1: Overall Analytical Workflow

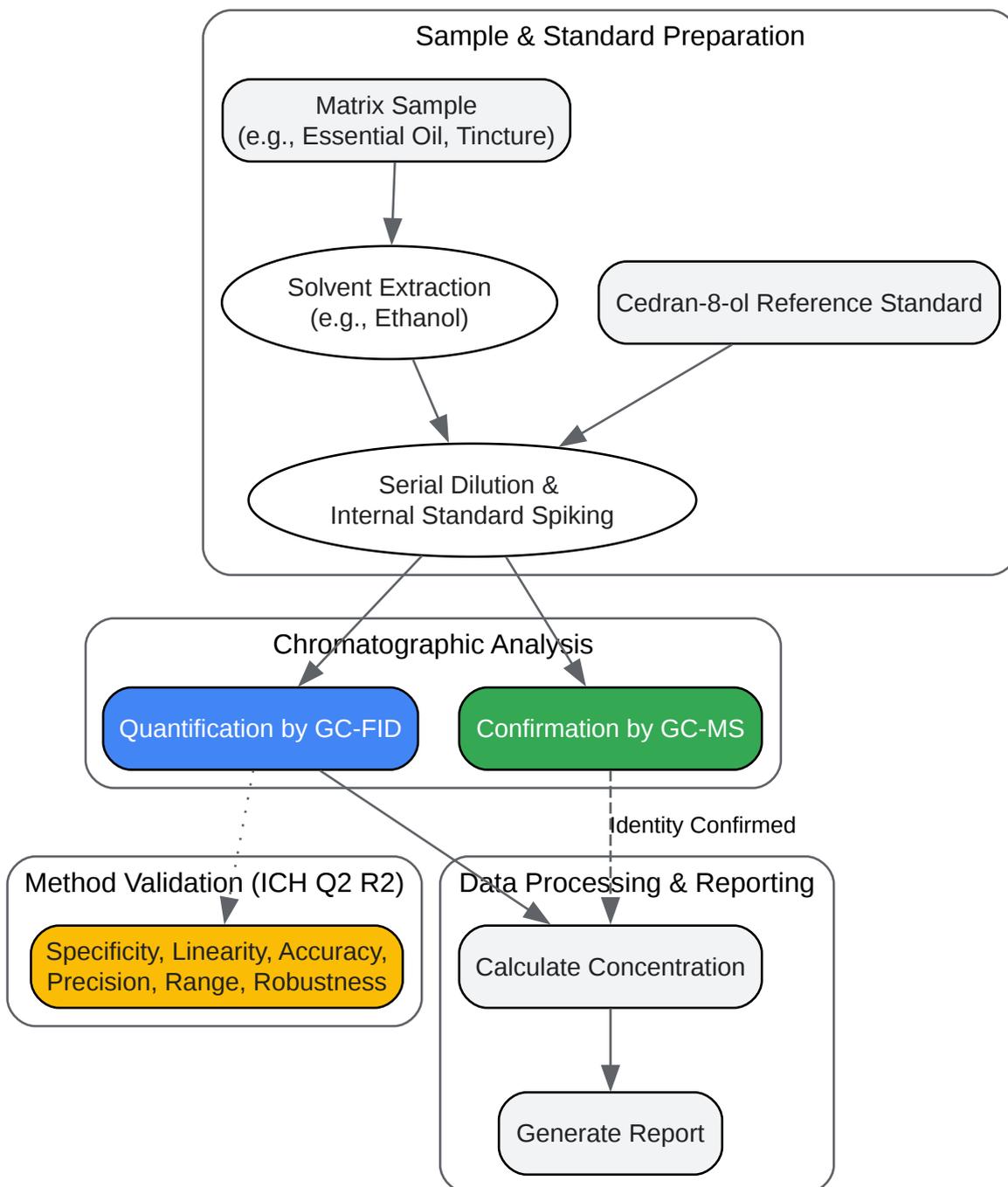
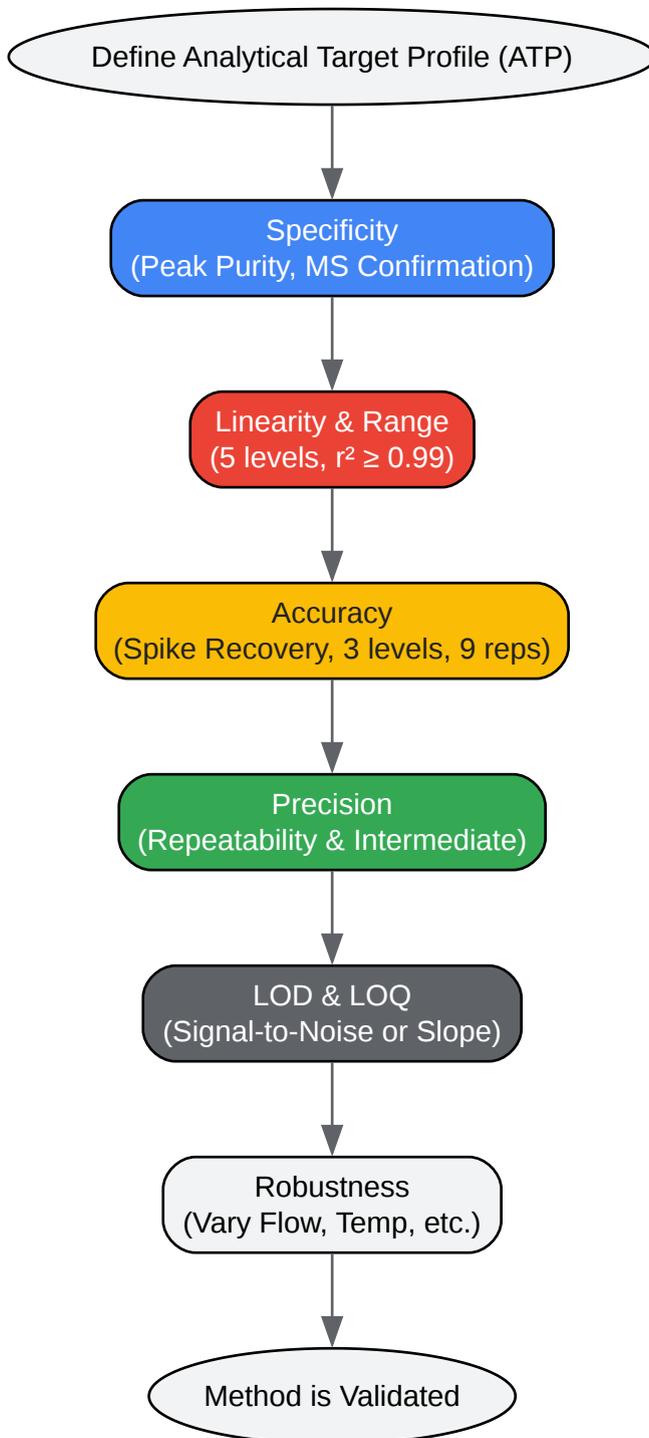


Figure 2: ICH Q2(R2) Validation Workflow



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Sources

- 1. Cedran-8-ol (16230-29-8) for sale [vulcanchem.com]
- 2. Showing Compound Cedrol (FDB014697) - FooDB [foodb.ca]
- 3. intuitionlabs.ai [intuitionlabs.ai]
- 4. database.ich.org [database.ich.org]
- 5. Showing Compound Cedarwood oil alcohols (FDB009127) - FooDB [foodb.ca]
- 6. Cedran-8-ol | C₁₅H₂₆O | CID 522667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Terpene Testing & Profiling Using GC | Terpene Testing Equipment [scioninstruments.com]
- 8. cannabissciencetech.com [cannabissciencetech.com]
- 9. chembk.com [chembk.com]
- 10. scent.vn [scent.vn]
- 11. ellutia.com [ellutia.com]
- 12. Quantitative Determination of Cannabis Terpenes Using Gas Chromatography-Flame Ionization Detector - PMC [pmc.ncbi.nlm.nih.gov]
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